

3-Ethyl-2,2-dimethyloxirane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethyl-2,2-dimethyloxirane**

Cat. No.: **B072179**

[Get Quote](#)

A Technical Guide to 3-Ethyl-2,2-dimethyloxirane

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-Ethyl-2,2-dimethyloxirane**, a versatile epoxide compound. It covers its fundamental molecular properties, a detailed experimental protocol for its synthesis and characterization, and a logical workflow for its potential application in synthetic chemistry.

Core Molecular Data

3-Ethyl-2,2-dimethyloxirane is an organic compound featuring a strained three-membered ring containing oxygen, known as an epoxide.^{[1][2]} This structural feature, the oxirane ring, is responsible for its high reactivity and utility as a synthetic intermediate.^{[1][2]} The compound is also known by other names, including 2,3-epoxy-2-methylpentane and 2-methyl-2-pentene oxide.^{[3][4]}

The key quantitative data for this molecule are summarized in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ^{[1][2][3][4][5]}
Molecular Weight	100.16 g/mol ^{[1][2][4][6]}
Monoisotopic Mass	100.088815002 Da ^{[4][7]}
CAS Number	1192-22-9 ^{[1][2][3][4]}

Experimental Protocols: Synthesis and Characterization

The primary route for synthesizing **3-Ethyl-2,2-dimethyloxirane** is through the epoxidation of its corresponding alkene precursor, 2-methyl-2-pentene.^[1] A common and effective method involves the use of a peroxyacid, such as meta-chloroperoxybenzoic acid (m-CPBA).^[1]

Protocol: Synthesis via Epoxidation of 2-methyl-2-pentene

- Objective: To synthesize **3-Ethyl-2,2-dimethyloxirane** with high purity.
- Materials:
 - 2-methyl-2-pentene
 - meta-Chloroperoxybenzoic acid (m-CPBA)
 - Dichloromethane (CH₂Cl₂)
 - Saturated sodium bicarbonate solution (NaHCO₃)
 - Saturated sodium chloride solution (brine)
 - Anhydrous magnesium sulfate (MgSO₄)
 - Round-bottom flask, magnetic stirrer, dropping funnel, separatory funnel, rotary evaporator.
- Procedure:

- Dissolve 2-methyl-2-pentene in dichloromethane in a round-bottom flask and cool the solution to 0°C in an ice bath.
- In a separate beaker, dissolve m-CPBA in dichloromethane.
- Add the m-CPBA solution dropwise to the stirred alkene solution over a period of 30 minutes, maintaining the temperature at 0°C.
- Allow the reaction to stir for an additional 2-4 hours at room temperature, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate to neutralize the excess peroxyacid and the m-chlorobenzoic acid byproduct.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude **3-Ethyl-2,2-dimethyloxirane** by fractional distillation.

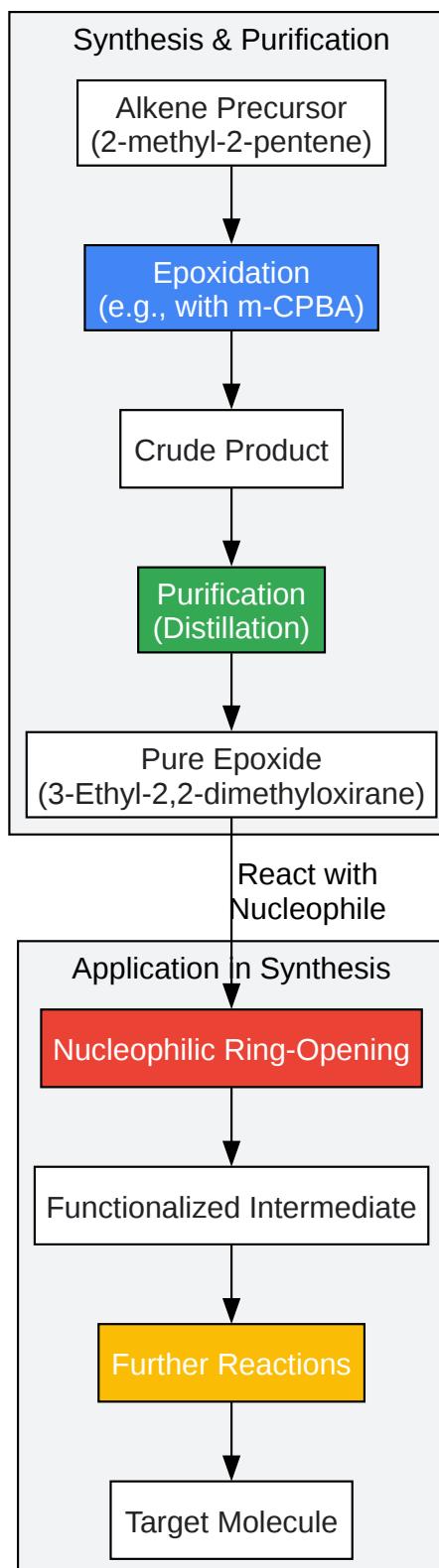
Protocol: Characterization of **3-Ethyl-2,2-dimethyloxirane**

- Objective: To confirm the identity and purity of the synthesized product.
- Methods:
 - Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the sample and confirm its molecular weight by observing the molecular ion peak.[3]
 - Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To identify the different types of protons and their connectivity in the molecule.

- ^{13}C NMR: To identify the number of unique carbon environments in the molecule.[4]
- Infrared (IR) Spectroscopy: To identify the characteristic C-O-C stretching vibrations of the epoxide ring.[4]

Application Workflow: Synthetic Intermediate

Due to the significant ring strain, **3-Ethyl-2,2-dimethyloxirane** readily undergoes ring-opening reactions with various nucleophiles.[2][8] This reactivity makes it a valuable building block in organic synthesis for creating more complex molecules with specific functionalities. The workflow below illustrates a general pathway for its application.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and synthetic application of **3-Ethyl-2,2-dimethyloxirane**.

This diagram illustrates the logical progression from the starting alkene to the pure epoxide, followed by its use in a nucleophilic ring-opening reaction to generate a functionalized intermediate, which can then be used to build more complex target molecules. This pathway is fundamental in medicinal chemistry and materials science for creating novel compounds.[\[2\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 3-Ethyl-2,2-dimethyloxirane | 1192-22-9 [smolecule.com]
- 2. 3-Ethyl-2,2-dimethyloxirane|CAS 1192-22-9 [benchchem.com]
- 3. Oxirane, 3-ethyl-2,2-dimethyl- [webbook.nist.gov]
- 4. 3-Ethyl-2,2-dimethyloxirane | C6H12O | CID 14499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Ethyl-2,2-dimethyloxirane/CAS:1192-22-9-HXCHEM [hxchem.net]
- 6. (3S)-3-ethyl-2,2-dimethyloxirane | C6H12O | CID 12568503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. echemi.com [echemi.com]
- 8. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [3-Ethyl-2,2-dimethyloxirane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b072179#3-ethyl-2-2-dimethyloxirane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b072179#3-ethyl-2-2-dimethyloxirane-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com